

6-Bromonaphthalen-1-amine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 6-Bromonaphthalen-1-amine

CAS No.: 591253-73-5

Cat. No.: B1290061

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties, synthesis, and spectral data of **6-Bromonaphthalen-1-amine**. Due to the limited availability of specific experimental data for this particular isomer, information from closely related isomers is included for comparative purposes and is clearly indicated.

Core Chemical Properties

6-Bromonaphthalen-1-amine is a brominated derivative of 1-naphthylamine. Its core chemical and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₈ BrN	
Molecular Weight	222.08 g/mol	[1]
Physical Form	Solid	[1]
Boiling Point	358.0 ± 17.0 °C at 760 mmHg	[1]
Melting Point	Data not available	
Solubility	Data not available for 6-Bromonaphthalen-1-amine. However, related compounds like 1-Bromonaphthalene are generally soluble in a wide range of common organic solvents such as ethanol, methanol, diethyl ether, acetone, chloroform, and benzene.[2]	
Storage	4°C, protect from light	[1]

Table 1: Core Chemical Properties of **6-Bromonaphthalen-1-amine**

Structural and Identification Data

Identifier	Value	Source
IUPAC Name	6-bromo-1-naphthalenamine	[1]
CAS Number	591253-73-5	[1]
InChI	1S/C10H8BrN/c11-8-4-5-9-7(6-8)2-1-3-10(9)12/h1-6H,12H2	[1]
InChIKey	JABUKIGLFASZOP-UHFFFAOYSA-N	[1]
SMILES	C1=CC2=C(C=C1Br)C=CC=C2N	

Table 2: Structural and Identification Data for **6-Bromonaphthalen-1-amine**

Spectroscopic Data

Detailed experimental spectral data for **6-Bromonaphthalen-1-amine** is not readily available in the public domain. However, spectral data for the closely related isomer, 8-Bromonaphthalen-1-amine, can provide valuable insights.

Mass Spectrometry (of 8-Bromonaphthalen-1-amine):

The mass spectrum of a brominated compound is characterized by a distinctive isotopic pattern for the molecular ion peak (M^+ and $M+2$) due to the presence of the ^{79}Br and ^{81}Br isotopes in nearly equal natural abundance.[3]

Ion	m/z
$[M]^+$	221
$[M+2]^+$	223
Major Fragment	115

Table 3: Mass Spectrometry Data for 8-Bromonaphthalen-1-amine[3]

Infrared (IR) Spectroscopy (of 8-Bromonaphthalen-1-amine):

The IR spectrum of an aromatic amine is characterized by N-H stretching vibrations. Primary amines typically show two bands in the region of 3200-3500 cm^{-1} .^[4] A vapor phase IR spectrum for 8-Bromonaphthalen-1-amine is available, though specific peak assignments are not provided in the search results.^[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy:

While specific ^1H and ^{13}C NMR data for **6-Bromonaphthalen-1-amine** were not found, data for other aminonaphthalene derivatives can provide an indication of expected chemical shifts. For example, in the ^1H NMR spectrum of 1-aminonaphthalene, the aromatic protons typically appear in the range of 7.0-8.0 ppm, and the amine protons (NH_2) present as a broad singlet.^[5]

Experimental Protocols

A specific experimental protocol for the synthesis of **6-Bromonaphthalen-1-amine** is not detailed in the available literature. However, a general approach can be inferred from the synthesis of its isomers, such as 8-Bromonaphthalen-1-amine.

Synthesis of 8-Bromonaphthalen-1-amine (as a representative protocol):

This synthesis involves the reaction of 8-bromo-1-naphthoic acid with sodium azide, followed by treatment with aqueous ammonia.^[6]^[7]

Materials:

- 8-bromo-1-naphthoic acid
- Sodium azide
- Concentrated sulfuric acid
- Chloroform
- Aqueous ammonia
- Water

- Magnesium sulfate
- Petroleum ether (60-80°C)

Procedure:

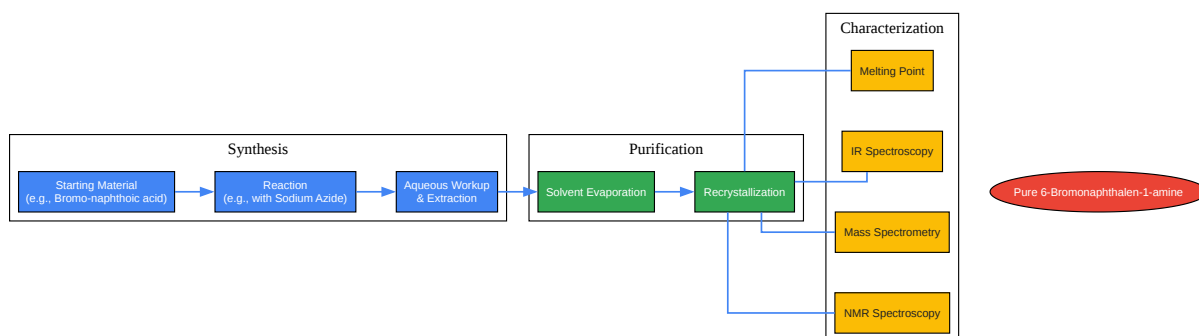
- A stirred suspension of 8-bromo-1-naphthoic acid in concentrated sulfuric acid and chloroform is heated to 45°C.[6]
- Sodium azide is added portion-wise over a 10-minute period, ensuring the effervescence from the previous addition has subsided before adding the next portion.[6]
- The reaction mixture is stirred for 90 minutes at 45°C.[6]
- The mixture is then added to water and made alkaline with aqueous ammonia.[6]
- The product is extracted with chloroform.[6]
- The combined organic extracts are dried over magnesium sulfate and the solvent is evaporated.[6]
- The crude product is purified by recrystallization from petroleum ether to yield pink crystals. [6][7]

Characterization:

The synthesized compound would be characterized using standard analytical techniques:

- NMR Spectroscopy (^1H and ^{13}C): To confirm the chemical structure and purity.
- Mass Spectrometry: To determine the molecular weight and confirm the presence of bromine through the isotopic pattern.
- Infrared Spectroscopy: To identify the characteristic functional groups, particularly the N-H stretches of the amine.
- Melting Point Analysis: To determine the melting point and assess purity.

Visualizations



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Caption: A generalized workflow for the synthesis and characterization of **6-Bromonaphthalen-1-amine**.

Biological Activity

There is no specific information available in the searched literature regarding the biological activity or involvement in signaling pathways of **6-Bromonaphthalen-1-amine**. However, various derivatives of aminonaphthalenes have been investigated for a range of biological activities, including antimicrobial and anticancer properties.[8][9] Further research would be required to determine the specific biological profile of **6-Bromonaphthalen-1-amine**.

Safety Information

Based on data for isomeric compounds, **6-Bromonaphthalen-1-amine** should be handled with care. The following GHS hazard statements are associated with related

bromonaphthalenamines:

- H302: Harmful if swallowed[3]
- H315: Causes skin irritation[3]
- H319: Causes serious eye irritation[3]
- H335: May cause respiratory irritation[3]

Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses, and a lab coat), should be observed when handling this compound. Work should be conducted in a well-ventilated fume hood.

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